

Essential Safety and Disposal Guidance for Aldh1A1-IN-2

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Aldh1A1-IN-2

Cat. No.: B10829376

[Get Quote](#)

For researchers, scientists, and drug development professionals utilizing **Aldh1A1-IN-2**, a potent inhibitor of aldehyde dehydrogenase 1a1 (ALDH1A1), ensuring its proper handling and disposal is paramount for laboratory safety and environmental protection.^{[1][2][3][4][5][6][7]} While specific disposal instructions for **Aldh1A1-IN-2** are not readily available, established protocols for the disposal of chemical waste in research laboratories provide a clear framework for its safe management.^[8]

Quantitative Data and Storage

Proper storage is the first step in safe chemical management. The following table summarizes the key quantitative and storage information for **Aldh1A1-IN-2**.

Property	Value	Source
CAS Number	2231081-18-6	^[2]
Molecular Formula	C25H23ClN4O3S	^{[2][4]}
Molecular Weight	494.99 g/mol	^{[2][4]}
Storage (Powder)	2 years at -20°C	^[2]
Storage (in DMSO)	6 months at -80°C; 2 weeks at 4°C	^{[2][3]}
Purity	99.31%	^[1]

Step-by-Step Disposal Protocol

The following procedure outlines the recommended steps for the safe disposal of **Aldh1A1-IN-2**, adhering to general laboratory chemical waste guidelines.

1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including safety goggles, gloves, and a lab coat, when handling **Aldh1A1-IN-2** and its waste.

2. Waste Segregation:

- Solid Waste: Collect any solid **Aldh1A1-IN-2**, contaminated personal protective equipment (e.g., gloves, weigh boats), and other contaminated materials in a designated, properly labeled hazardous waste container.
- Liquid Waste:
 - Solutions of **Aldh1A1-IN-2**, particularly those in organic solvents like DMSO, should be collected in a separate, sealed, and clearly labeled hazardous waste container.
 - Do not mix **Aldh1A1-IN-2** waste with incompatible chemicals. It is crucial to follow the principle of chemical compatibility to prevent dangerous reactions.[8]
- Sharps: Any chemically contaminated sharps, such as needles or pipette tips, must be disposed of in a designated, puncture-resistant sharps container labeled for chemical waste. [9]

3. Container Management:

- Use containers that are chemically compatible with **Aldh1A1-IN-2** and any solvents used.[8]
- Ensure containers are in good condition, with secure, leak-proof closures.[8]
- All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name "**Aldh1A1-IN-2**". Include the concentration and solvent if applicable.

4. Storage of Waste:

- Store hazardous waste containers in a designated satellite accumulation area within the laboratory.[10]
- This area should be at or near the point of waste generation and under the control of laboratory personnel.[8]
- Ensure the storage area is well-ventilated.[8]

5. Disposal Request:

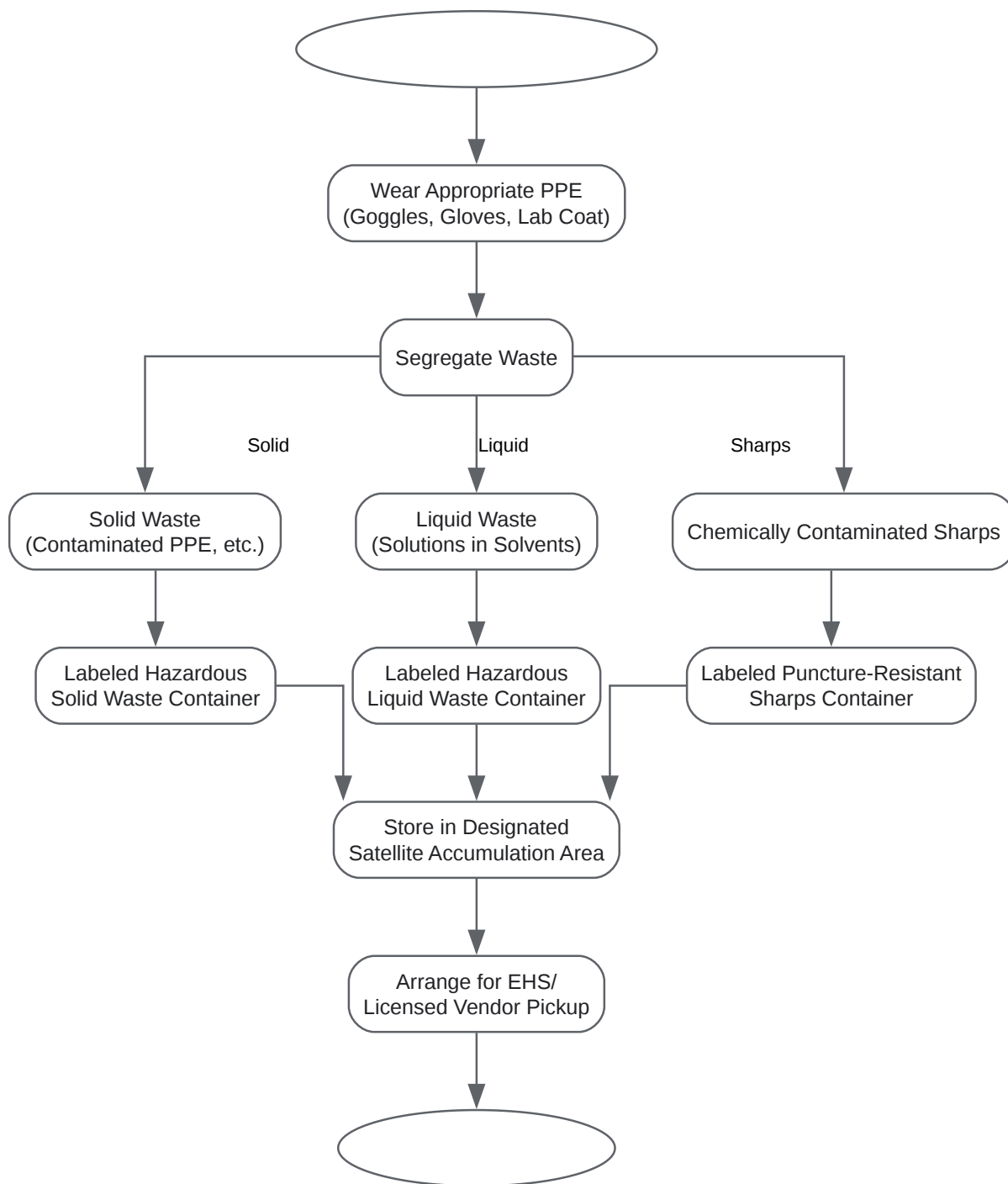
- Once the waste container is full or is no longer being added to, arrange for its collection by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company.
- Follow your institution's specific procedures for waste pickup requests.

Important Considerations:

- Regulatory Compliance: All chemical waste disposal must comply with local, state, and federal regulations, such as the Resource Conservation and Recovery Act (RCRA).[8]
- Prohibited Disposal: Never dispose of **Aldh1A1-IN-2** down the drain or in the regular trash. [8][11]
- Empty Containers: Empty containers that held **Aldh1A1-IN-2** should be triple-rinsed with a suitable solvent. The first rinseate should be collected as hazardous waste, while subsequent rinses may be permissible for drain disposal depending on local regulations.[12] The dry, rinsed container can then be disposed of according to institutional guidelines.

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **Aldh1A1-IN-2**.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe disposal of **Aldh1A1-IN-2**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. ALDH1A1-IN-2 Datasheet DC Chemicals [dcchemicals.com]
- 3. glpbio.com [glpbio.com]
- 4. ALDH1A1-IN-2|CAS 2231081-18-6|DC Chemicals [dcchemicals.com]
- 5. Aldehyde Dehydrogenase (ALDH) | DC Chemicals [dcchemicals.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. danielshhealth.com [danielshhealth.com]
- 9. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [researchsafety.northwestern.edu]
- 10. ehhs.upenn.edu [ehhs.upenn.edu]
- 11. Laboratory Waste Guide 2025 [wastemanaged.co.uk]
- 12. olseh.iisc.ac.in [olseh.iisc.ac.in]
- To cite this document: BenchChem. [Essential Safety and Disposal Guidance for Aldh1A1-IN-2]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10829376#aldh1a1-in-2-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com